

An In-depth Technical Guide on the Physicochemical Properties of (R)-AAL

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-AAL

Cat. No.: B1666459

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For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of a compound is fundamental to its development and application. This guide provides a comprehensive overview of the core physicochemical characteristics of **(R)-AAL**, also known as (R)-2-Amino-2-methyl-4-[4-(heptyloxy)phenyl]butan-1-ol.

(R)-AAL is a FTY720 (fingolimod) analog and a potent sphingosine 1-phosphate (S1P) receptor agonist. Its activity is mediated by phosphorylation via sphingosine kinase 2 (SphK2), making it a subject of interest in immunological and related therapeutic areas.

Core Physicochemical Data

A summary of the key quantitative physicochemical properties of **(R)-AAL** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C18H31NO2	
Molecular Weight	293.44 g/mol	
Appearance	White to beige powder	
Purity	≥98% (HPLC)	
Solubility	DMSO: 2 mg/mL, clear	
Storage Temperature	2-8°C	
SMILES String	C--INVALID-LINK-- (CO)CCC1=CC=C(C=C1)OCC CCCCC	
InChI Key	ITJCKQTXCLGXHE- GOSISDBHSA-N	

Experimental Protocols

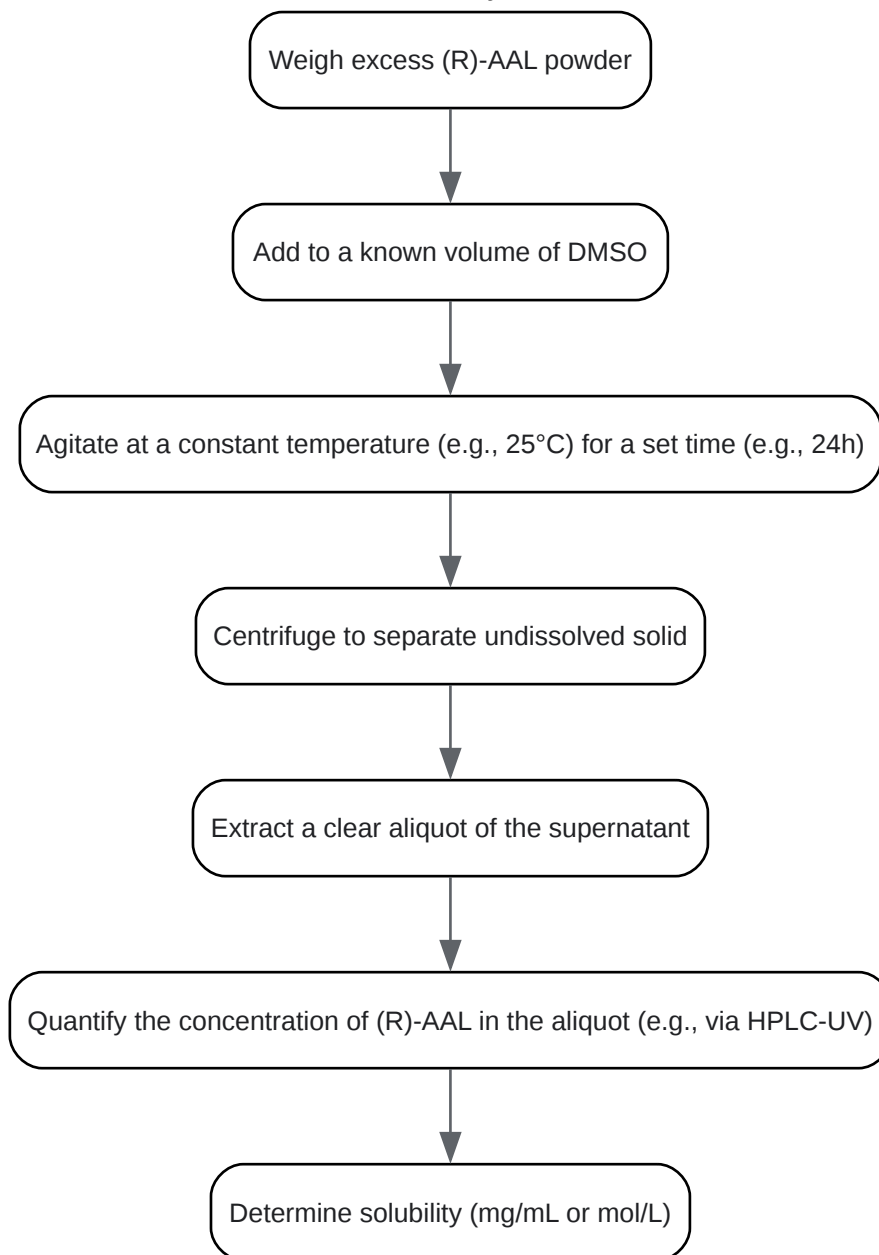
Detailed methodologies for the determination of key physicochemical parameters are crucial for reproducibility and validation of results. While specific experimental protocols for **(R)-AAL** are not extensively published in publicly available literature, standard methods for determining properties such as solubility and purity are outlined below.

Determination of Solubility

The solubility of **(R)-AAL** in Dimethyl Sulfoxide (DMSO) can be determined using a standard saturation shake-flask method.

Workflow for Solubility Determination

Workflow for Solubility Determination



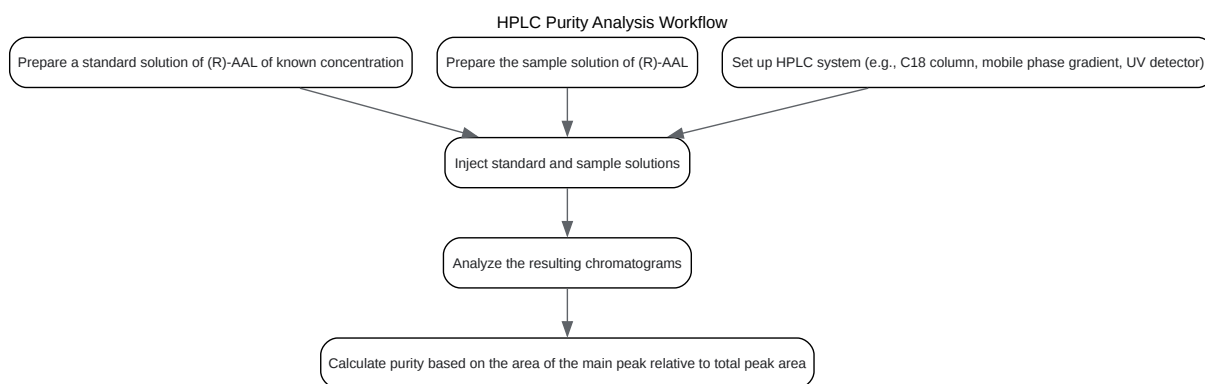
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Caption: A generalized workflow for determining the solubility of a compound.

Purity Analysis via High-Performance Liquid Chromatography (HPLC)

The purity of **(R)-AAL** is typically assessed using reverse-phase HPLC with UV detection.

General HPLC Protocol for Purity Assessment



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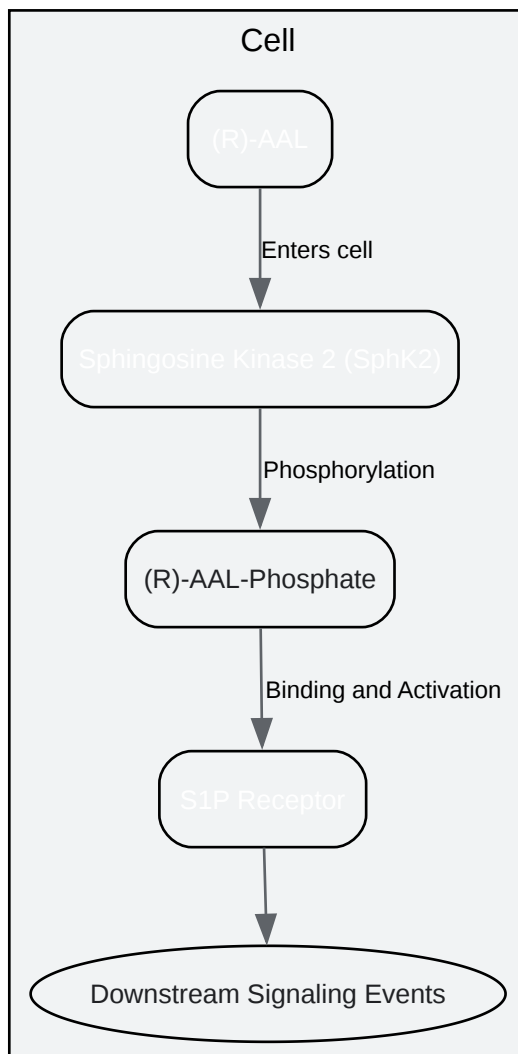
Caption: A standard workflow for assessing the purity of a chemical compound using HPLC.

Biochemical Activity and Signaling

(R)-AAL functions as a sphingosine 1-phosphate (S1P) receptor agonist after being phosphorylated by sphingosine kinase 2 (SphK2). This phosphorylation is a critical step for its biological activity. The phosphorylated form of **(R)-AAL** then binds to S1P receptors, leading to downstream signaling events.

Signaling Pathway Activation of **(R)-AAL**

Activation and Signaling of (R)-AAL



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Caption: The intracellular activation of **(R)-AAL** and its subsequent signaling cascade.

This guide provides a foundational understanding of the physicochemical properties of **(R)-AAL**. Further research into properties such as pKa, logP, and stability under various conditions would provide a more complete profile for drug development purposes.

- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of (R)-AAL]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666459#physicochemical-properties-of-r-aal\]](https://www.benchchem.com/product/b1666459#physicochemical-properties-of-r-aal)

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